

Essential Safety and Operational Guide for Handling Sodium Metaborate Octahydrate

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Compound of Interest

Compound Name: Sodium Metaborate Octahydrate

Cat. No.: B1612987

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Sodium Metaborate Octahydrate**, including detailed personal protective equipment (PPE) requirements, operational plans for handling and storage, and proper disposal procedures.

Personal Protective Equipment (PPE)

When handling **Sodium Metaborate Octahydrate**, it is crucial to use appropriate personal protective equipment to prevent exposure. This chemical is considered a hazardous substance and can cause skin and eye irritation, and respiratory tract irritation. It is also suspected of damaging fertility or the unborn child.^{[1][2]}

Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[3][4][5]}
- Safety glasses with side shields are also recommended.^[6]

Skin Protection:

- Wear appropriate protective gloves and clothing to prevent skin exposure.[3][4][7] Chemical-resistant gloves, footwear, and protective clothing appropriate for the risk of exposure should be worn.
- Recommended attire includes overalls and a P.V.C. apron.[6]

Respiratory Protection:

- Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3][4]
- Local exhaust ventilation is required where solids are handled as powders or crystals.[6] If adequate local exhaust is not available, respiratory protection should be considered.[6]

Exposure Control Limits

Adherence to occupational exposure limits is a critical aspect of safely handling **Sodium Metaborate Octahydrate**. The following table summarizes the available exposure limits.

Organization	Exposure Limit Type	Value
ACGIH	TWA	2 mg/m ³ (Inhalable fraction)
ACGIH	STEL	6 mg/m ³ (Inhalable fraction)
Rio Tinto Internal	OEL	1 mg B/m ³

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; OEL: Occupational Exposure Limit. Source:[3][8]

Operational and Disposal Plans

Handling and Storage:

- Handle in accordance with good industrial hygiene and safety practice.[5][9]
- Avoid contact with eyes, skin, and clothing.[9]
- Avoid breathing dust.[4]

- Wash thoroughly after handling.[4]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4][5]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and metals.[3][5]

Spill Management:

- Minor Spills:
 - Use proper personal protective equipment.[4]
 - Sweep or vacuum up the material and place it into a suitable, labeled disposal container. [4][7]
 - Avoid generating dusty conditions.[4]
- Major Spills:
 - Alert emergency responders and inform them of the location and nature of the hazard.[6]
 - For large spills, flush the area with water and dike for later disposal. Prevent runoff from entering drains, sewers, or streams.

Disposal:

- Dispose of contents and containers in accordance with local, state, and federal regulations. [6]
- When discarded as waste, this product may not meet the definition of a RCRA hazardous waste under 40 CFR 261.
- Puncture containers to prevent re-use and bury at an authorized landfill.[6]

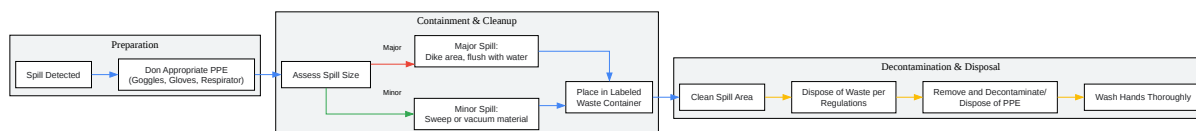
Emergency First Aid Procedures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Get medical attention if irritation persists.[7]

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation persists.[7]
- Inhalation: Remove from exposure to fresh air immediately.[4] If not breathing, give artificial respiration.[4][7] Get medical attention if symptoms occur.[7]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[2][7] Get medical attention if symptoms occur.[2][7] For large amounts, maintain adequate kidney function and force fluids.

Visual Workflow: Sodium Metaborate Octahydrate Spill Response

The following diagram outlines the step-by-step procedure for responding to a spill of **Sodium Metaborate Octahydrate** in a laboratory setting.



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